

Essential Guide to the Proper Disposal of Myristoleyl Arachidate

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Compound of Interest

Compound Name: *Myristoleyl arachidate*

Cat. No.: *B15600985*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This guide provides a comprehensive overview of the recommended disposal procedures for **Myristoleyl arachidate**, a saturated wax ester. While specific institutional and local regulations must always be followed, this document outlines essential safety and logistical information based on the compound's known properties.

Myristoleyl arachidate, also known as tetradecyl icosanoate, is a long-chain saturated fatty acid ester.^{[1][2]} While it is not classified as a hazardous substance, proper disposal protocols are necessary to maintain a safe laboratory environment.

Quantitative Data Summary

The following table summarizes key quantitative data for **Myristoleyl arachidate**, providing a quick reference for its physical and chemical properties.

Property	Value	Source
CAS Number	22413-04-3	[1] [2]
Molecular Formula	C ₃₄ H ₆₈ O ₂	[1] [2]
Molecular Weight	508.9 g/mol	[1] [2] [3]
Purity	>95-99% (typical)	[2] [3]
Storage Temperature	Room temperature or -20°C	[2] [3]

Experimental Protocols: Disposal Procedures

While a specific Safety Data Sheet (SDS) for **Myristoleyl arachidate** is not readily available in public databases, a safe disposal protocol can be established based on general best practices for non-hazardous chemical waste. It is crucial to consult with your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with local, state, and federal regulations.

Personal Protective Equipment (PPE): Before beginning any disposal procedure, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Nitrile gloves

Step-by-Step Disposal Guide:

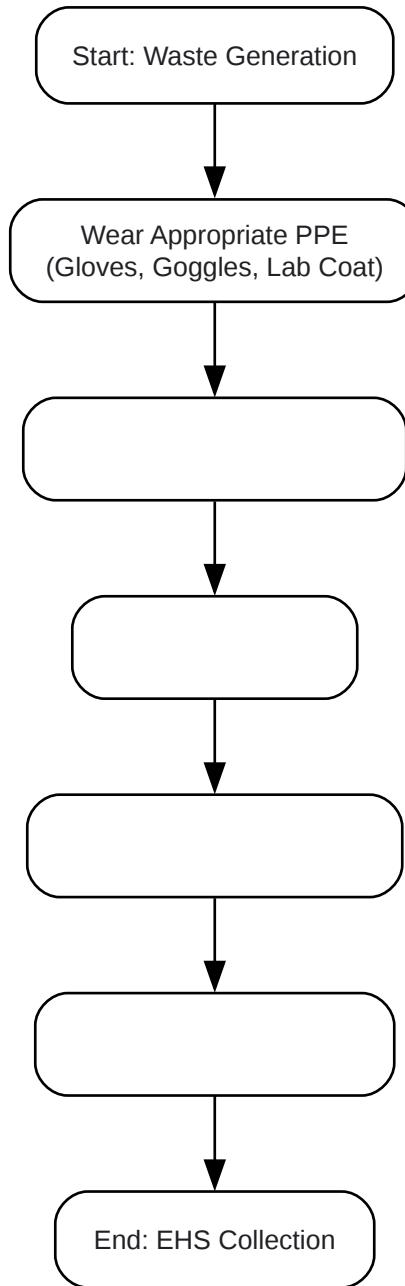
- **Waste Collection:**
 - Collect waste **Myristoleyl arachidate** in a designated, properly labeled, and sealed container.
 - The container should be made of a material compatible with the compound. A high-density polyethylene (HDPE) or glass container is suitable.

- The label should clearly state "Waste **Myristoleyl Arachidate**" and include the CAS number (22413-04-3).
- Waste Segregation:
 - Do not mix **Myristoleyl arachidate** waste with other chemical waste streams unless explicitly permitted by your EHS office.
 - Keep it separate from hazardous waste, such as solvents, reactive chemicals, and heavy metals.
- Storage of Waste:
 - Store the sealed waste container in a designated waste accumulation area within the laboratory.
 - This area should be well-ventilated and away from heat sources or incompatible materials.
- Disposal Request:
 - When the waste container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS office.
 - Follow their specific procedures for scheduling and documenting the waste transfer.
- Contaminated Materials:
 - Any materials, such as weighing paper, pipette tips, or gloves, that are lightly contaminated with **Myristoleyl arachidate** should be disposed of in the appropriate solid waste stream as directed by your EHS office. For significant contamination, these materials should be collected in the same waste container as the chemical itself.

Visualizing the Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Myristoleyl arachidate**.

Myristoleyl Arachidate Disposal Workflow

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References

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- 2. larodan.com [larodan.com]
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